

CD80-IN-3 stability and storage conditions

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Compound of Interest

Compound Name: CD80-IN-3

Cat. No.: B3052932

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Technical Support Center: CD80-IN-3

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **CD80-IN-3**, a potent inhibitor of the CD80/CD28 interaction. Here you will find troubleshooting guides and frequently asked questions to ensure the successful application of this compound in your experiments.

Stability and Storage Conditions

Proper storage and handling of **CD80-IN-3** are critical to maintain its integrity and ensure reproducible experimental outcomes. The following tables summarize the recommended storage conditions for both the solid compound and its solutions.

Quantitative Stability and Storage Data for **CD80-IN-3**

Form	Storage Temperature	Duration	Recommendations
Stock Solution (in DMSO)	-80°C	Up to 2 years[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
-20°C	Up to 1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]	
Solid (Powder) Form	-20°C	Up to 3 years	Store in a tightly sealed container.
4°C	Up to 2 years	Store in a desiccator to prevent moisture absorption.	

*Note: Specific stability data for solid **CD80-IN-3** is not publicly available. The provided durations are general recommendations for small molecule inhibitors and should be used as a guideline.[2] It is always best to refer to the manufacturer's specific recommendations if available.

Experimental Protocols

Preparation of Stock Solutions

To prepare a stock solution of **CD80-IN-3**, dissolve the solid compound in an appropriate solvent. Dimethyl sulfoxide (DMSO) is a common solvent for this compound.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Equilibrate:** Allow the vial of solid **CD80-IN-3** to reach room temperature before opening to prevent condensation, as the compound may be hygroscopic.
- **Dissolution:** Add the appropriate volume of DMSO to the vial to achieve a 10 mM concentration. For example, for 1 mg of **CD80-IN-3** (Molecular Weight: 323.33 g/mol), add 309.3 µL of DMSO.

- Solubilization: Gently vortex or sonicate the solution to ensure complete dissolution.
 - Aliquoting and Storage: Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C as recommended in the table above.
- [\[1\]](#)

Visualizing Key Processes

CD80-CD28 Signaling Pathway

The following diagram illustrates the interaction between CD80 on an antigen-presenting cell (APC) and CD28 on a T-cell, a critical co-stimulatory signal for T-cell activation. **CD80-IN-3** is designed to inhibit this interaction.

CD80-CD28 signaling and its inhibition by **CD80-IN-3**.

Troubleshooting Experimental Issues with **CD80-IN-3**

This workflow provides a logical approach to diagnosing and resolving common problems encountered when using small molecule inhibitors like **CD80-IN-3**.

A workflow for troubleshooting common experimental issues.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: How should I store the solid (powder) form of **CD80-IN-3**?

A1: For long-term storage, it is recommended to store the solid form of **CD80-IN-3** at -20°C for up to 3 years. For shorter durations, storage at 4°C for up to 2 years is acceptable. To prevent degradation from moisture, always store the compound in a tightly sealed container, preferably in a desiccator.

Q2: My **CD80-IN-3** stock solution has been stored at -20°C for over a year. Is it still viable?

A2: Based on available data, a stock solution of **CD80-IN-3** in DMSO is stable for up to one year when stored at -20°C.[\[1\]](#) To ensure optimal performance, it is advisable to use a fresh stock solution if it has been stored for longer than the recommended period.

Q3: I observe precipitation in my stock solution after thawing. What should I do?

A3: Precipitation upon thawing can occur if the compound's solubility limit is exceeded or if the solvent has absorbed water.[2] To resolve this, gently warm the vial to 37°C for a few minutes and vortex or sonicate to redissolve the compound. If precipitation persists, it may be necessary to prepare a fresh stock solution. To prevent this, ensure the DMSO used is anhydrous and that the stock solution is properly sealed.

Q4: What is the stability of **CD80-IN-3** in aqueous solutions like cell culture media or PBS?

A4: There is no specific public data on the stability of **CD80-IN-3** in aqueous solutions. The stability of small molecules in aqueous media can be variable and is influenced by factors such as pH, temperature, and the presence of other components in the media.[2] It is recommended to prepare fresh dilutions in aqueous buffers immediately before use. For critical or long-term experiments, it is advisable to perform a stability test by incubating the compound in the specific medium for the duration of the experiment and analyzing its concentration at different time points.

Q5: How can I minimize potential off-target effects or cytotoxicity in my cell-based assays?

A5: To minimize off-target effects and cytotoxicity, it is crucial to determine the optimal working concentration of **CD80-IN-3** for your specific cell line and assay. This can be achieved by performing a dose-response experiment. Additionally, ensure that the final concentration of the solvent (e.g., DMSO) in the cell culture medium is kept to a minimum (typically below 0.5%) and that a vehicle control is included in your experiments.[2]

Q6: Is **CD80-IN-3** sensitive to light?

A6: There is no specific information regarding the photosensitivity of **CD80-IN-3**. As a general precaution for all small molecule inhibitors, it is good practice to protect solutions from direct light, especially during long-term storage and incubation, by using amber vials or covering plates with foil.

For any further questions or concerns, please refer to the product-specific datasheet provided by the supplier or contact their technical support.

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References

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